

Navigating Rocatinlimab Clinical Trials: A Technical Support Guide

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Compound of Interest

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the inclusion criteria for clinical studies of rocatinlimab, an investigational anti-OX40 monoclonal antibody for the treatment of moderate-to-severe atopic dermatitis (AD).

Frequently Asked Questions (FAQs)

Q1: What are the primary inclusion criteria for enrolling adult patients in rocatinlimab clinical trials?

A1: Adult participants in the pivotal rocatinlimab clinical trials are generally required to be 18 years of age or older with a confirmed diagnosis of atopic dermatitis for at least 12 months.^[1] Key disease activity thresholds include an Eczema Area and Severity Index (EASI) score of 16 or greater, a validated Investigator's Global Assessment for Atopic Dermatitis (vIGA-AD™) score of 3 (moderate) or 4 (severe), and a body surface area (BSA) involvement of 10% or more.^{[1][2][3]} Additionally, patients must have a history of inadequate response to topical medications.^{[2][3]}

Q2: Are there specific inclusion criteria for adolescent participants in rocatinlimab studies?

A2: Yes, for adolescent cohorts, participants must be between 12 and 18 years of age with a diagnosis of AD for at least one year. The disease severity criteria are slightly different from adult trials, requiring an EASI score of 12 or greater and a vIGA-AD™ score of 3 or more.[4] Similar to adults, a history of inadequate response to topical treatments is necessary for inclusion.[4]

Q3: What are the key exclusion criteria for rocatinlimab clinical trials?

A3: Common exclusion criteria focus on recent use of other systemic treatments. This includes a washout period for biological products (typically within 12 weeks or 5 half-lives), systemic corticosteroids, systemic immunosuppressants, phototherapy, and Janus kinase (JAK) inhibitors (usually within 4 weeks or 5 half-lives).[4][5] The use of certain topical treatments, such as PDE4 inhibitors and other non-corticosteroid immunosuppressive agents, is also restricted within a shorter timeframe (e.g., 1 week) before enrollment.[4]

Q4: How has the patient population evolved from Phase 2 to Phase 3 studies for rocatinlimab?

A4: The Phase 3 ROCKET program appears to be enrolling a broader and more diverse patient population, including individuals with or without prior exposure to biologics or systemic JAK inhibitors.[6] The program consists of eight clinical trials evaluating rocatinlimab as both a monotherapy and in combination with topical corticosteroids.[1][6] This suggests a refinement to include a more real-world representation of patients with moderate-to-severe atopic dermatitis.

Troubleshooting Guide for Patient Screening

Issue: A potential participant's EASI score fluctuates around the threshold of 16.

Troubleshooting Steps:

- **Re-evaluation:** Schedule a re-evaluation of the EASI score at a subsequent visit to account for the natural variability of atopic dermatitis.
- **Standardized Training:** Ensure that the clinical staff performing the EASI assessments are consistently trained and calibrated to minimize inter-rater variability.

- **Photographic Documentation:** Utilize standardized photographic documentation of the patient's skin at each visit to aid in consistent scoring.

Issue: Uncertainty about a patient's history of "inadequate response" to topical therapies.

Troubleshooting Steps:

- **Detailed Medical History:** Obtain a thorough medical history, including specific medications used, duration of treatment, and reasons for discontinuation (e.g., lack of efficacy, side effects).
- **Physician's Records:** Request and review the patient's medical records from their primary dermatologist to corroborate their treatment history.
- **Standardized Questionnaire:** Employ a standardized questionnaire to systematically capture the patient's prior treatment experiences and their outcomes.

Quantitative Data Summary

Table 1: Baseline Disease Characteristics of Patients in Rocatinlimab Phase 2b Study

Characteristic	Value
Mean Age (years)	38.0
Mean Duration of AD (years)	23.3 (in a subsequent Phase 3 cohort)[6]
Baseline Mean EASI Score	29.0 (in a subsequent Phase 3 cohort)[6]
Baseline vIGA-AD Score of 3 (Moderate)	Not explicitly stated
Baseline vIGA-AD Score of 4 (Severe)	Not explicitly stated
Baseline BSA Involvement $\geq 10\%$	A requirement for inclusion[2][3]

Table 2: Efficacy Outcomes in Rocatinlimab Phase 2b Study at Week 16

Treatment Group	LS Mean Percent Reduction in EASI Score from Baseline
Placebo	-15.0% ^[3]
Rocatinlimab 150 mg Q4W	-48.3% ^[3]
Rocatinlimab 600 mg Q4W	-49.7% ^[3]
Rocatinlimab 300 mg Q2W	-61.1% ^[3]
Rocatinlimab 600 mg Q2W	-57.4% ^[3]

Experimental Protocols & Methodologies

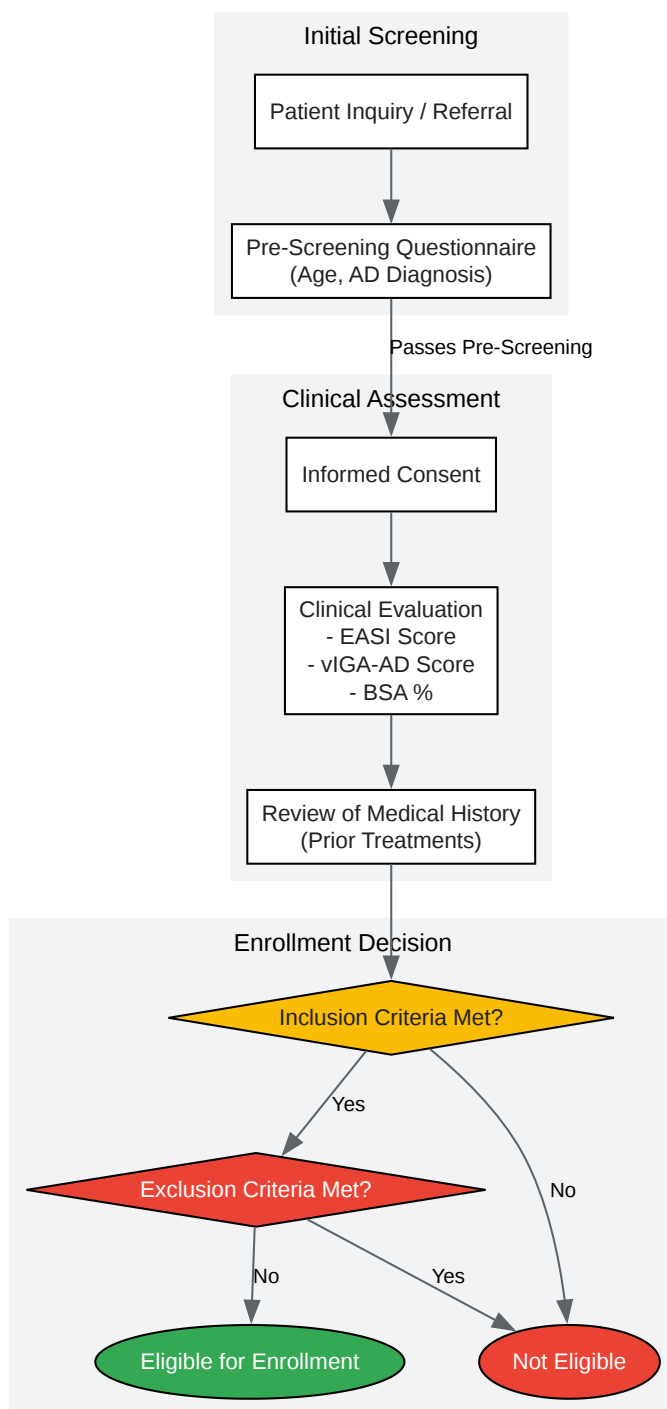
Protocol: Eczema Area and Severity Index (EASI) Score Assessment

The EASI score is a standardized tool used to measure the extent and severity of atopic dermatitis. The assessment involves the following steps:

- **Body Region Division:** The body is divided into four regions: head and neck, trunk, upper limbs, and lower limbs.
- **Severity Assessment:** Within each region, the severity of four signs (erythema, induration/papulation, excoriation, and lichenification) is assessed on a 4-point scale (0 = none, 1 = mild, 2 = moderate, 3 = severe).
- **Area Assessment:** The percentage of skin affected by atopic dermatitis is estimated for each body region and converted to a score from 0 to 6.
- **Score Calculation:** A formula is used to combine the severity and area scores for each region, resulting in a total EASI score ranging from 0 to 72.

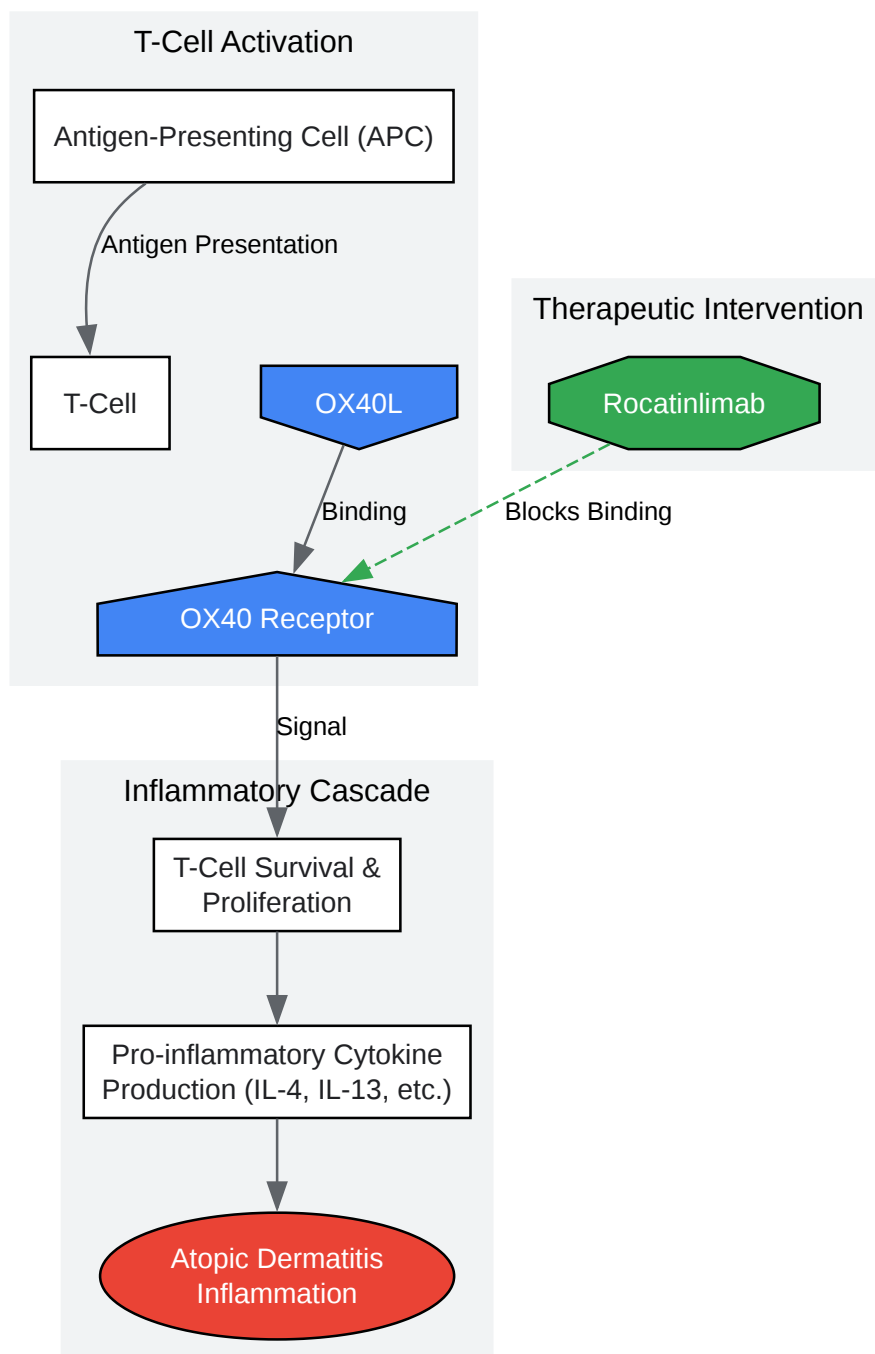
Visualizations

Patient Screening Workflow for Rocatinlimab Trials

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Caption: Patient screening workflow for rocatinlimab trials.

Rocatinlimab Mechanism of Action

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Caption: Rocatinlimab's mechanism of action on the OX40 pathway.

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